

Application Notes and Protocols for Ro24-7429

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Compound of Interest

Compound Name: Ro24-7429

Cat. No.: B1680673

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Introduction

Ro24-7429 is a potent small molecule inhibitor of Runt-related transcription factor 1 (RUNX1). [1][2] It has demonstrated significant anti-inflammatory and anti-fibrotic properties in preclinical studies.[3][4] Initially investigated as an HIV-1 transactivator protein (Tat) antagonist, its role as a RUNX1 inhibitor has garnered increasing interest for its therapeutic potential in various diseases, including pulmonary fibrosis.[3][4][5] These application notes provide detailed protocols for the preparation of **Ro24-7429** stock solutions and an overview of its mechanism of action.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ro24-7429** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₃ ClN ₄	[6]
Molecular Weight	272.73 g/mol	[2][6]
Appearance	White to yellow solid powder	[7]
CAS Number	139339-45-0	[6]

Solubility

The solubility of **Ro24-7429** in common laboratory solvents is crucial for the preparation of stock solutions. The known solubility data is summarized below.

Solvent	Solubility	Notes	Reference
Dimethyl Sulfoxide (DMSO)	≥ 62.5 mg/mL (≥ 229.16 mM)	Ultrasonic assistance may be required for complete dissolution. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.	[1] [2]
Water	0.0847 mg/mL	[8]	
Ethanol	Data not available		
Phosphate-Buffered Saline (PBS)	Data not available		

Experimental Protocols

Preparation of Ro24-7429 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ro24-7429** in DMSO.

Materials:

- **Ro24-7429** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

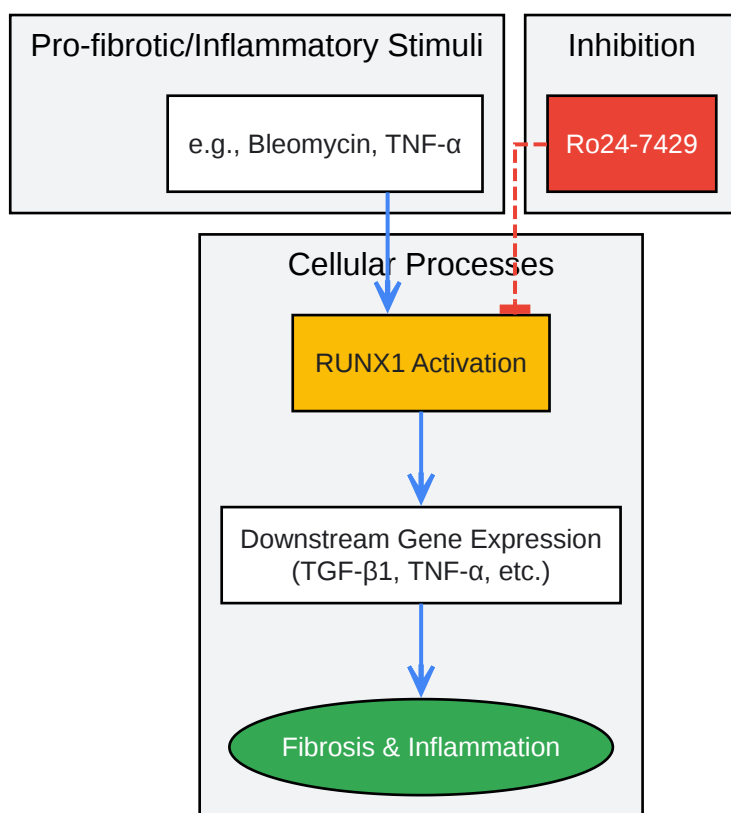
Procedure:

- **Equilibrate Reagents:** Allow the **Ro24-7429** powder and DMSO to equilibrate to room temperature before use.
- **Weigh Ro24-7429:** In a chemical fume hood, carefully weigh the desired amount of **Ro24-7429** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.73 mg of **Ro24-7429** (Molecular Weight = 272.73 g/mol).
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the vial containing the **Ro24-7429** powder. For a 10 mM stock solution, add 1 mL of DMSO to 2.73 mg of **Ro24-7429**.
- **Mix Thoroughly:** Tightly cap the vial and vortex the solution until the powder is completely dissolved. If necessary, use a sonicator for a few minutes to aid dissolution.[\[1\]](#)[\[2\]](#) Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[2\]](#)

Note on working solutions: When preparing working solutions for cell-based assays, it is recommended to dilute the DMSO stock solution in the culture medium. Ensure the final concentration of DMSO is less than 0.5% to minimize solvent-induced cytotoxicity.[\[9\]](#)

Mechanism of Action: RUNX1 Signaling Pathway

Ro24-7429 functions as an inhibitor of the transcription factor RUNX1.[\[1\]](#) RUNX1 plays a critical role in the regulation of genes involved in fibrosis and inflammation. By inhibiting RUNX1, **Ro24-7429** can modulate the expression of downstream targets, including Transforming Growth Factor-beta 1 (TGF- β 1) and Tumor Necrosis Factor-alpha (TNF- α), which are key mediators in these pathological processes.[\[3\]](#)[\[5\]](#)

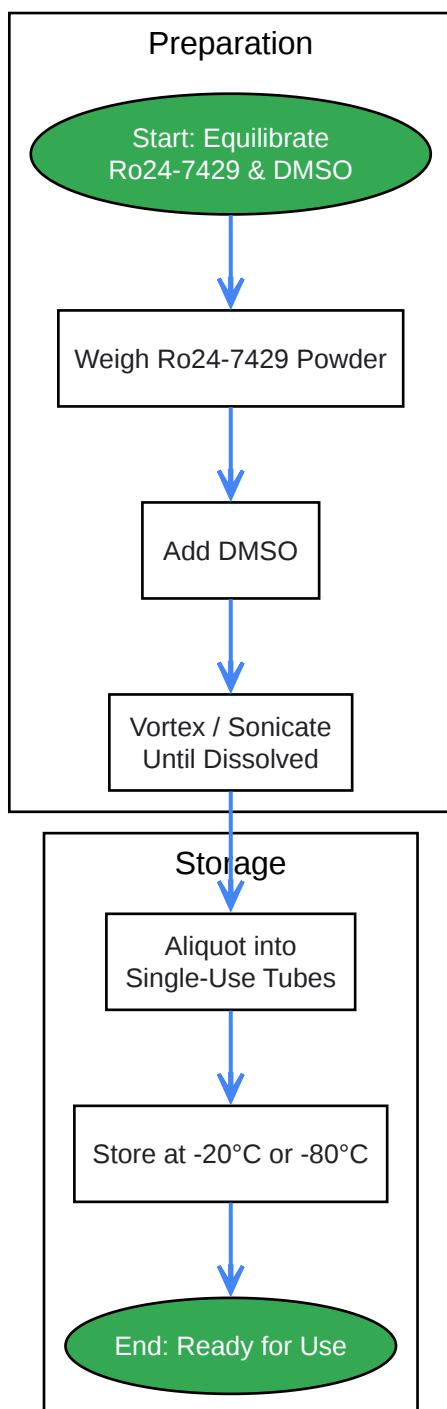


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RUNX1 signaling pathway and the inhibitory action of **Ro24-7429**.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the general workflow for preparing a stock solution of **Ro24-7429**.



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Workflow for preparing **Ro24-7429** stock solution.

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